

# N-(1-Oxotridecyl)glycine-d2 chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-(1-Oxotridecyl)glycine-d2

Cat. No.: B15138085

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## Technical Guide: N-(1-Oxotridecyl)glycine-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of **N-(1-Oxotridecyl)glycine-d2**. Due to the limited availability of experimental data for this specific deuterated compound, this guide also includes generalized experimental protocols and metabolic pathway information relevant to the broader class of N-acylglycines.

## Core Chemical Properties

Quantitative data for **N-(1-Oxotridecyl)glycine-d2** is limited. The following table summarizes the available information. It is important to note that some of these values are predicted and have not been experimentally verified.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>27</sub> D <sub>2</sub> NO <sub>3</sub>	ChemicalBook[1]
Molecular Weight	273.41 g/mol	ChemicalBook[1]
Boiling Point (Predicted)	457.65 ± 28.00 °C (at 760 Torr)	ChemicalBook[1]
Density (Predicted)	0.98 ± 0.06 g/cm <sup>3</sup>	ChemicalBook[1]
CAS Number	3008541-80-5	ChemicalBook[1]

Note: Experimental data such as melting point, solubility, and detailed analytical spectra (NMR, Mass Spectrometry) for **N-(1-Oxotridecyl)glycine-d2** are not readily available in the public domain. Researchers should consider empirical determination of these properties for their specific applications. The non-deuterated analog, N-(1-Oxotridecyl)glycine, has a molecular weight of 271.40 g/mol .[2]

## Experimental Protocols

While a specific protocol for the synthesis of **N-(1-Oxotridecyl)glycine-d2** is not available, a general method for the synthesis of N-acyl glycines can be adapted. This typically involves the acylation of glycine.

### Generalized Synthesis of N-Acyl Glycines

This protocol describes a general procedure for the synthesis of N-acyl glycines by reacting an acyl chloride with glycine. This method can be adapted for the synthesis of **N-(1-Oxotridecyl)glycine-d2** by using tridecanoyl chloride and glycine-d2.

#### Materials:

- Glycine-d2
- Tridecanoyl chloride
- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Triethylamine, Pyridine)
- Hydrochloric acid (HCl) solution (for acidification)
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) or Magnesium sulfate (MgSO<sub>4</sub>) (for drying)
- Solvents for purification (e.g., Ethyl acetate, Hexane)

#### Procedure:

- **Dissolution:** Dissolve glycine-d2 in the chosen anhydrous solvent in a reaction flask. The flask should be equipped with a magnetic stirrer and maintained under an inert atmosphere

(e.g., nitrogen or argon).

- **Addition of Base:** Add the base to the glycine-d<sub>2</sub> solution. The base acts as a scavenger for the HCl that will be generated during the reaction.
- **Acylation:** Slowly add tridecanoyl chloride to the reaction mixture. The reaction is typically exothermic, so the addition should be controlled to maintain a suitable temperature (e.g., using an ice bath).
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
  - Once the reaction is complete, the mixture is typically washed with a dilute HCl solution to remove excess base.
  - The organic layer is then washed with brine (saturated NaCl solution).
  - The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization or column chromatography to yield the pure **N-(1-Oxotridecyl)glycine-d<sub>2</sub>**.

#### Characterization:

The final product should be characterized to confirm its identity and purity using techniques such as:

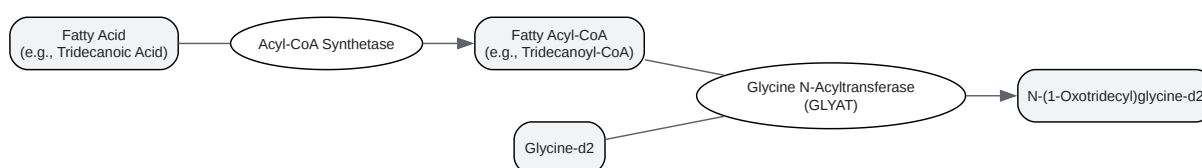
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (<sup>1</sup>H and <sup>13</sup>C):** To confirm the structure of the molecule.
- **Mass Spectrometry (MS):** To confirm the molecular weight and isotopic labeling.
- **Infrared (IR) Spectroscopy:** To identify the functional groups present.

## Signaling and Metabolic Pathways

N-acylglycines are involved in various metabolic pathways, primarily related to fatty acid metabolism and detoxification.

## Biosynthesis of N-Acylglycines

The biosynthesis of N-acylglycines can occur through several pathways. One major pathway involves the direct conjugation of a fatty acid with glycine, catalyzed by glycine N-acyltransferase (GLYAT).[3] The fatty acid is first activated to its acyl-CoA derivative.

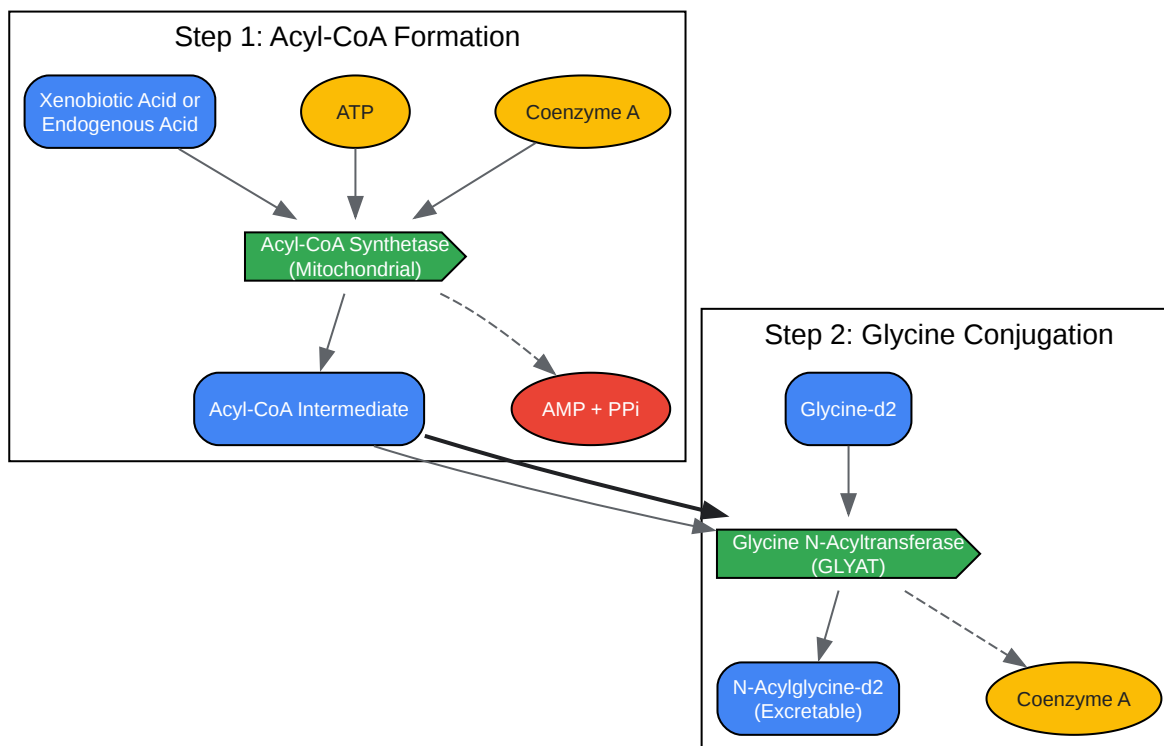


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Caption: Biosynthesis pathway of N-acylglycines.

## Glycine Conjugation Pathway

Glycine conjugation is a crucial detoxification pathway in the liver and kidneys for a variety of endogenous and exogenous acidic compounds, including fatty acids.[4][5] This two-step process enhances the water solubility of the compounds, facilitating their excretion.



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Caption: The two-step glycine conjugation pathway.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)